Technical Guide: Infrared Spectroscopy of 3-(1,3-Dioxan-2-yl)-3'-methoxypropiophenone

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Compound of Interest	
Compound Name:	*3-(1,3-Dioxan-2-YL)-3'-methoxypropiophenone*
CAS No.:	*121789-35-3*
Cat. No.:	*B055125*

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Executive Summary & Structural Context

This guide provides a comprehensive analysis of the vibrational spectroscopy of **3-(1,3-Dioxan-2-yl)-3'-methoxypropiophenone** (CAS: 121789-35-3). This molecule represents a critical "masked" intermediate in organic synthesis, often utilized in the preparation of complex pharmaceutical scaffolds where latent aldehyde functionality is required.

The molecule combines three distinct IR-active domains:

- Aryl Ketone Core: A 3'-substituted propiophenone moiety providing conjugated carbonyl and aromatic signatures.
- Acetal Protection: A 1,3-dioxane ring serving as a robust protecting group for a terminal aldehyde.
- Ether Functionality: A methoxy group on the aromatic ring, adding specific C-O vibrational modes.

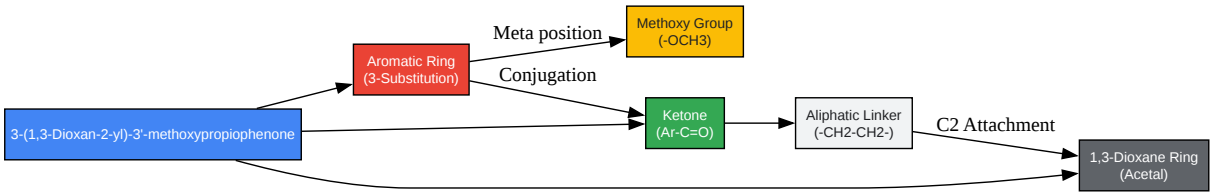
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Accurate IR characterization is essential to validate the integrity of the acetal ring (preventing premature hydrolysis) and to confirm the meta-substitution pattern of the aromatic system.

Structural Analysis & Predicted Vibrational Modes[2]

To interpret the spectrum accurately, we must deconstruct the molecule into its constituent oscillators. The structure consists of a 3-methoxyphenyl ring attached to a propan-1-one chain, which terminates in a 1,3-dioxan-2-yl group.[2]

Functional Group Decomposition



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Figure 1: Functional group decomposition for vibrational analysis.

Key Vibrational Zones

Functional Group	Mode	Theoretical Wavenumber (cm^{-1})	Diagnostic Value
Aryl Ketone	C=O Stretch	1680 – 1690	High. Conjugation with the phenyl ring lowers the frequency compared to aliphatic ketones (typically 1715 cm^{-1}).
1,3-Dioxane	C-O-C Asym.[2] Stretch	1150 – 1050	High. Multiple strong bands characteristic of cyclic acetals. Confirms ring integrity.
Methoxy (Ar-O-C)	C-H Stretch (CH_3)	2835 – 2840	Medium. Distinctive "shoulder" on the lower frequency side of the main C-H region.
Aromatic Ring	C=C Ring Breathing	1600, 1585, 1480	Medium. Standard aromatic signatures.
Aromatic Ring	C-H OOP Bending	780 – 690	High. Meta-disubstitution typically shows strong bands near 780 ± 20 cm^{-1} and 690 ± 10 cm^{-1}.

Experimental Protocol

This protocol ensures reproducible high-resolution spectra, minimizing artifacts from moisture (which can degrade the acetal) or sample thickness.

Sample Preparation

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Given the molecular weight (264.32 g/mol) and structure, this compound is likely a viscous oil or low-melting solid.

Method A: Attenuated Total Reflectance (ATR) - Recommended

- Crystal Selection: Use a Diamond or ZnSe crystal. Diamond is preferred for durability and chemical resistance.
- Cleaning: Clean the crystal with isopropanol and ensure it is dry. Record a background spectrum (air) first.
- Application: Apply a small amount (approx. 5-10 mg) of the sample directly onto the crystal center.
- Compression: If solid, apply pressure using the anvil to ensure intimate contact. If liquid, ensure the crystal is fully covered.
- Parameters:
  - Resolution: 4 cm^{-1}
  - Scans: 16 to 32 scans
  - Range: 4000 – 600 cm^{-1}

Method B: Transmission (KBr Pellet/Real Crystal)

- Note: Avoid KBr if the sample is hygroscopic or if the acetal is acid-sensitive (KBr can be slightly acidic). NaCl plates (neat film) are preferred for oils.

Data Processing

- Baseline Correction: Apply automatic baseline correction if the baseline drifts due to scattering.
- Atmospheric Correction: Remove CO_2 (2350 cm^{-1}) and H_2O vapor contributions if purging is insufficient.

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Spectral Interpretation Guide

This section details the assignment of specific bands found in the IR spectrum of **3-(1,3-Dioxan-2-yl)-3'-methoxypropiophenone**.

The High-Frequency Region (4000 – 2500 cm^{-1})

This region is dominated by C-H stretching vibrations. Since there are no O-H or N-H groups, the region above 3100 cm^{-1} should be clean, serving as a purity check (absence of water or hydrolyzed alcohol).

- 3100 – 3000 cm^{-1} (Weak): Aromatic C-H stretching. Look for small spikes just above 3000.
- 2980 – 2850 cm^{-1} (Medium-Strong): Aliphatic C-H stretching.
  - ~2950 cm^{-1}: Asymmetric CH_2 stretch (propyl chain and dioxane ring).
  - ~2860 cm^{-1}: Symmetric CH_2 stretch.
- ~2835 cm^{-1} (Medium, Sharp):Methoxy C-H stretch. This is a critical diagnostic peak for the methoxy group, often appearing as a distinct shoulder or separated peak at the lower end of the C-H region.

The Carbonyl Region (1750 – 1600 cm^{-1})

This is the most intense region and the primary indicator of the ketone moiety.

- 1685 ± 5 cm^{-1} (Very Strong):Ketone C=O Stretch.
  - Mechanism: The carbonyl is conjugated with the benzene ring (Ar-CO-R), which lowers the force constant compared to a non-conjugated ketone (~1715 cm^{-1}).
  - Quality Control: If a peak appears near 1725-1740 cm^{-1}, it suggests hydrolysis of the dioxane ring to form an aldehyde or the presence of non-conjugated aliphatic ketone impurities.

The Fingerprint Region (1500 – 600 cm^{-1})

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This complex region contains the "skeleton" vibrations of the dioxane ring and the aromatic substitution pattern.

- 1600 & 1580 cm^{-1} (Medium): Aromatic C=C ring stretching. The doublet character is often enhanced by conjugation.
- 1485 cm^{-1} (Medium): Aromatic ring vibration.
- 1460 – 1450 cm^{-1}: Aliphatic C-H bending (scissoring) of the CH_2 groups in the linker and dioxane.
- 1260 – 1240 cm^{-1} (Strong):Aryl-Alkyl Ether C-O Stretch. Associated with the Ph-O-CH_3 bond.
- 1150 – 1050 cm^{-1} (Strong, Broad/Multiple):Dioxane C-O-C Stretches.
  - Cyclic acetals (1,3-dioxanes) exhibit a complex series of bands here due to the coupling of C-O-C asymmetric stretching and ring vibrations.
  - Look for a "triplet" or broad multi-peak feature centered around 1100 cm^{-1}.
- 780 & 690 cm^{-1} (Strong):Aromatic C-H Out-of-Plane (OOP) Bending.
  - These bands are diagnostic for meta-substitution (1,3-disubstituted benzene).
  - Note: Para-substitution would typically show a single strong band near 800-850 cm^{-1}. The presence of the 780/690 pair confirms the 3'-position of the methoxy group.

Summary Table of Assignments

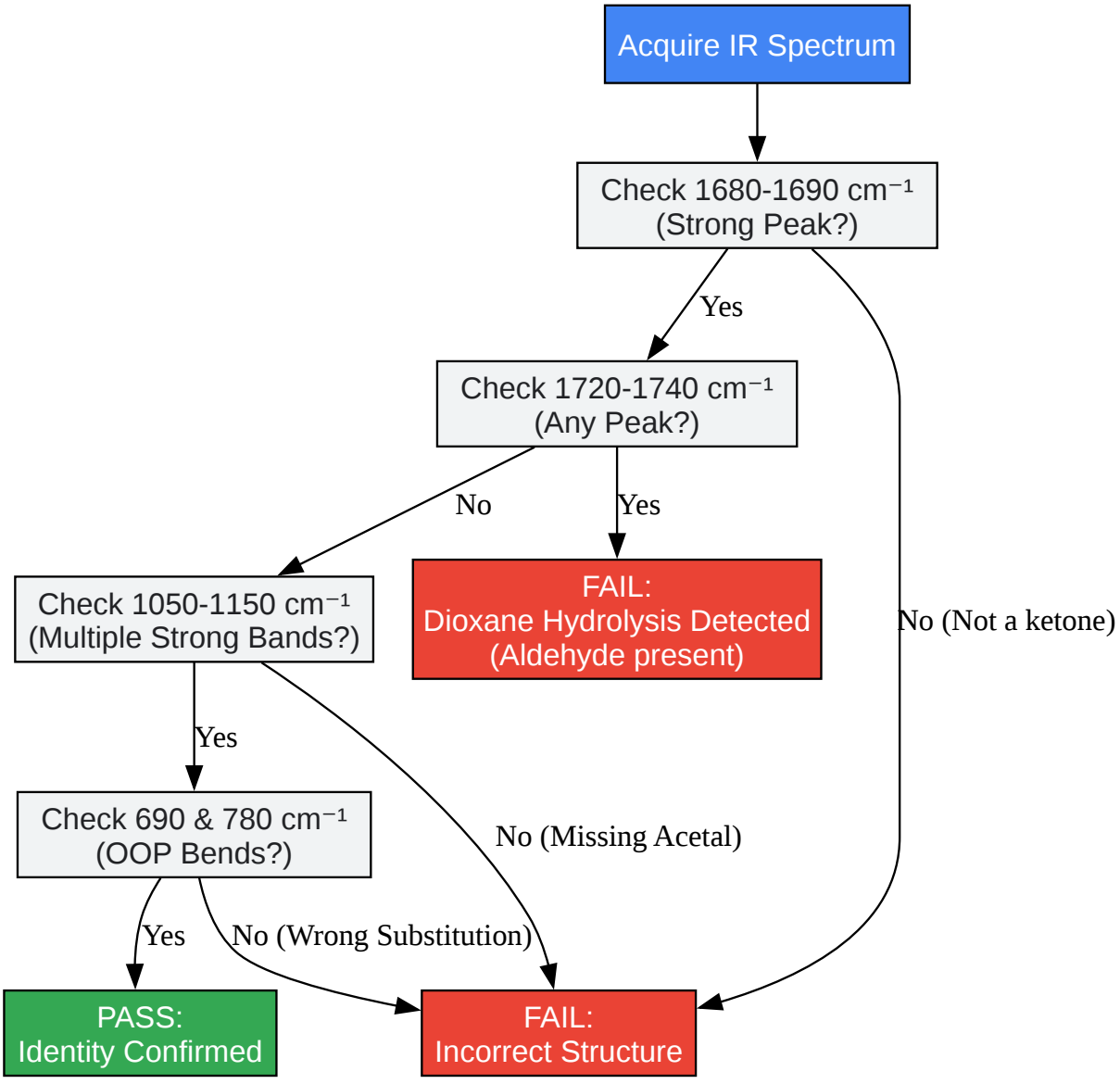
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Frequency (cm^{-1})	Intensity	Assignment	Structural Origin
3060	Weak	ν(C-H) arom	Phenyl Ring
2950-2850	Medium	ν(C-H) aliph	Propyl chain / Dioxane
2835	Med/Sharp	ν(C-H) O-Me	Methoxy Group
1685	Strong	ν(C=O)	Aryl Ketone (Conjugated)
1598, 1580	Medium	ν(C=C)	Aromatic Ring
1255	Strong	ν(C-O) asym	Aryl-Methoxy Ether
1140-1080	Strong	ν(C-O-C)	1,3-Dioxane Ring
780, 690	Strong	δ(C-H) OOP	Meta-substituted Benzene

Decision Tree for Spectral Validation

Use the following logic flow to validate the identity and purity of the compound based on its IR spectrum.

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Figure 2: Logical workflow for spectral validation and quality control.

Troubleshooting & Artifacts

Hydrolysis Indication

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The 1,3-dioxane ring is acid-labile. If the sample has been exposed to acidic moisture or degraded over time:

- New Peak: A sharp band will appear around 1725 cm^{-1} (Aldehyde C=O).
- Broadening: A broad O-H stretch (3400 cm^{-1}) may appear due to the release of 1,3-propanediol (the diol leaving group).

Solvent Residues[5]

- Chloroform/DCM: If used in prep, look for C-Cl bands in the 800-600 cm^{-1} region.
- Ethyl Acetate: Look for an ester C=O at 1740 cm^{-1} (confusable with hydrolysis, check for C-O stretches at 1240 cm^{-1}).

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